

The Pear-Shaped Nucleus of Radium-224: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radium-224

Cat. No.: B1233503

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

The atomic nucleus, conventionally depicted as spherical or ellipsoidal, can adopt more exotic, asymmetric configurations. Among the most compelling of these is the pear-shaped, or octupole-deformed, nucleus. The radionuclide **Radium-224** (^{224}Ra) stands as a key example of this phenomenon, exhibiting a stable pear shape arising from strong octupole correlations in its nuclear structure.[1][2] This deformation is not merely a nuclear curiosity; it has profound implications for fundamental physics, particularly in the search for physics beyond the Standard Model. The asymmetric charge distribution within a pear-shaped nucleus is predicted to amplify the observable effects of a permanent electric dipole moment (EDM), a signature of time-reversal and charge-parity symmetry violation.[3][4] Understanding the structure of ^{224}Ra is therefore of paramount importance. This guide provides a technical overview of the theoretical underpinnings, experimental verification, and quantitative data associated with the pear-shaped nucleus of **Radium-224**.

Theoretical Framework: The Origin of the Pear Shape

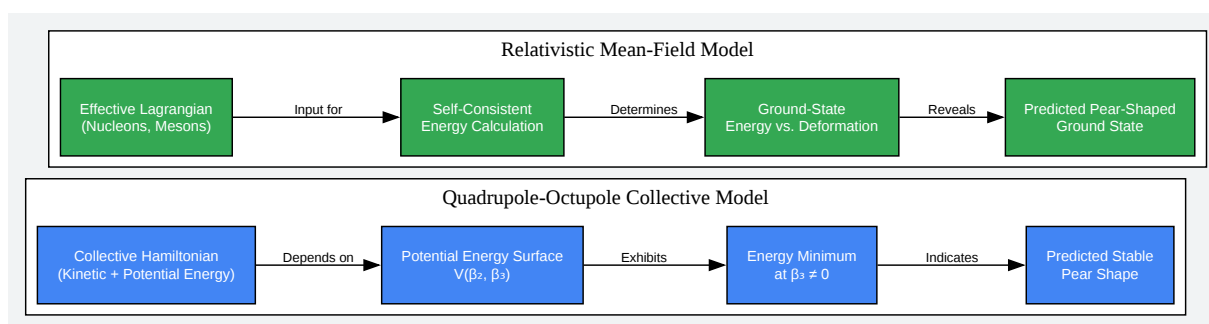
The deviation of a nucleus from a perfect sphere is described by a multipole expansion of the nuclear surface. While quadrupole deformation (β_2) accounts for spheroidal (rugby ball or discus-like) shapes, the pear shape is a consequence of reflection-asymmetric, or octupole,

deformation (β_3).^[3] This octupole deformation is driven by long-range octupole-octupole interactions between nucleons.^[3]

Theoretical models that successfully predict the pear shape in nuclei like ^{224}Ra include:

- **Quadrupole-Octupole Collective Model (QOCM):** This model describes the nucleus as a collective body with degrees of freedom corresponding to both quadrupole and octupole vibrations and rotations. The Hamiltonian in this model includes terms for the kinetic energy of rotation and vibration, as well as a potential energy surface that depends on the deformation parameters β_2 and β_3 . For nuclei like ^{224}Ra , the potential energy surface exhibits a minimum at a non-zero value of β_3 , indicating a stable octupole deformation.^[5]
- **Relativistic Mean-Field (RMF) Models:** These models describe the nucleus as a system of Dirac nucleons interacting through the exchange of mesons.^{[6][7]} By calculating the total energy of the nucleus for different shapes, these self-consistent models can predict the ground-state deformation. For nuclei in the mass region of ^{224}Ra , RMF calculations predict a ground state with significant octupole deformation.^{[1][8]}

The interplay between single-particle shell effects and collective correlations is crucial. The presence of orbitals with orbital and total angular momentum differing by $\Delta l = 3$ and $\Delta j = 3$ near the Fermi surface for both protons and neutrons enhances octupole correlations.^[9] For ^{224}Ra , with 88 protons and 136 neutrons, these conditions are met, leading to a stable pear-shaped intrinsic state.



[Click to download full resolution via product page](#)

Figure 1: Theoretical models predicting the pear shape of **Radium-224**.

Experimental Verification: Coulomb Excitation

The definitive experimental evidence for the pear shape of ^{224}Ra comes from low-energy Coulomb excitation experiments.[3] This technique uses the electromagnetic interaction between a projectile and a target nucleus to excite the nucleus to higher energy states without the complication of nuclear forces.[10] The probabilities of these excitations are sensitive to the electromagnetic moments, and thus the shape, of the nucleus.

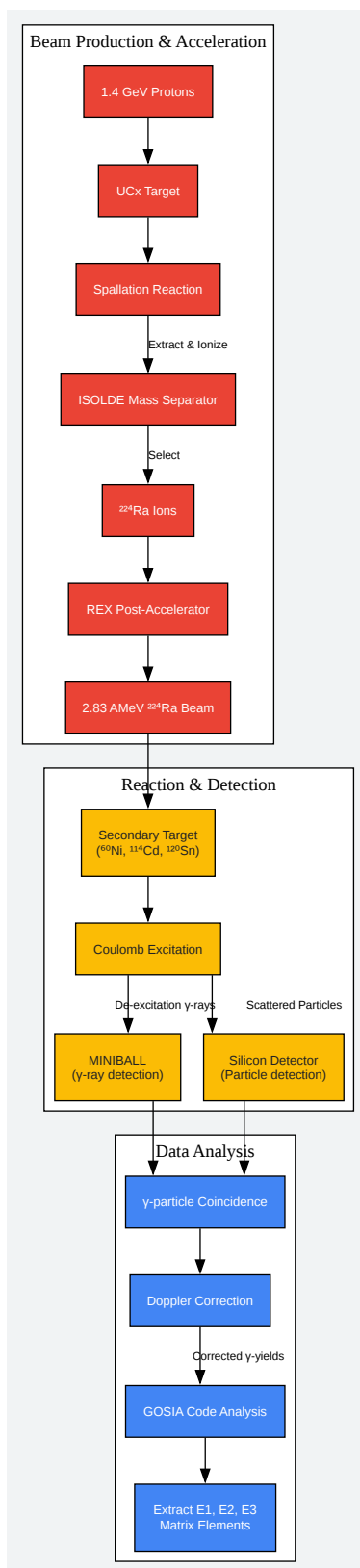
Enhanced electric octupole (E3) and electric dipole (E1) transition probabilities are the key signatures of stable octupole deformation.[9] An enhanced E3 transition is a direct measure of the collective octupole moment, while an enhanced E1 transition arises from the separation of the center of charge from the center of mass in the pear-shaped nucleus.[11]

Experimental Protocol: The REX-ISOLDE Experiment

The landmark experiment that confirmed the pear shape of ^{224}Ra was conducted at the REX-ISOLDE facility at CERN.[12] The protocol can be summarized as follows:

- **Production of Radium-224:** A high-energy proton beam (1.4 GeV) from the CERN Proton Synchrotron Booster was directed onto a thick uranium carbide (UCx) target. Spallation reactions in the target produced a variety of radioactive isotopes, including ^{224}Ra . [12]
- **Isotope Separation and Ionization:** The produced isotopes were extracted from the target and ionized. The ^{224}Ra ions were then selected using the ISOLDE mass separator.
- **Post-Acceleration:** The selected ^{224}Ra ions were injected into the REX (Radioactive beam EXperiment) post-accelerator, where their energy was increased to 2.83 MeV per nucleon. [12]
- **Coulomb Excitation:** The accelerated ^{224}Ra beam was directed onto secondary targets, typically thin foils of materials like ^{60}Ni , ^{114}Cd , or ^{120}Sn . [12] At this energy, the nuclei interact purely through the Coulomb force.

- **Detection of De-excitation Gamma Rays:** The ^{224}Ra nuclei, excited to higher energy levels by the Coulomb interaction, de-excite by emitting gamma rays. These gamma rays were detected by the MINIBALL spectrometer, a highly efficient array of segmented high-purity germanium detectors surrounding the target.[3]
- **Particle Detection:** The scattered ^{224}Ra projectiles and target recoils were detected in coincidence with the gamma rays using a double-sided silicon strip detector. This allows for event-by-event Doppler correction of the gamma-ray energies, which is crucial for achieving good energy resolution.
- **Data Analysis:** The measured gamma-ray yields were analyzed using the coupled-channels Coulomb excitation code GOSIA.[9] This code performs a least-squares fit to the experimental data to extract the E1, E2, and E3 matrix elements, which quantify the transition probabilities.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for the Coulomb excitation of **Radium-224**.

Quantitative Data and Results

The analysis of the Coulomb excitation data for ^{224}Ra provides quantitative values for its nuclear structure properties. These include the energies of its excited states and the reduced transition probabilities ($B(E\lambda)$ values) between them.

Nuclear Properties of Radium-224

The following table summarizes the key ground-state properties of the ^{224}Ra nucleus.

Property	Value	Reference(s)
Proton Number (Z)	88	[13]
Neutron Number (N)	136	[13]
Mass Number (A)	224	[13]
Half-life ($T_{1/2}$)	3.6316 (23) days	[13][14]
Spin and Parity (J^π)	0+	[13]
Binding Energy	1720.311 (3) MeV	[15]
Decay Mode	α decay to ^{220}Rn (100%)	[13]

Energy Levels and Transition Probabilities

The pear shape of ^{224}Ra is reflected in its level scheme, which features a ground-state positive-parity band (0^+ , 2^+ , 4^+ , ...) interleaved with a low-lying negative-parity band (1^- , 3^- , 5^- , ...). The strong E1 and E3 transitions connecting these bands are the hallmark of stable octupole deformation.

Initial State	Final State	Transition Energy (keV)	Transition Type	B(E λ) Value (W.u.)	Reference(s)
2 ⁺	0 ⁺	84.5	E2	80 (3)	[16]
4 ⁺	2 ⁺	159.5	E2	129 (7)	[16]
1 ⁻	0 ⁺	216.0	E1	2.1 (3) x 10 ⁻³	[16]
3 ⁻	0 ⁺	290.1	E3	42 (3)	[16][17]
3 ⁻	2 ⁺	205.6	E1	1.8 (3) x 10 ⁻³	[16]
5 ⁻	4 ⁺	-	E1	2.3 (4) x 10 ⁻³	[16]

Note: W.u. stands for Weisskopf units, a standard single-particle estimate for transition rates.

Deformation Parameters

The collective properties of the nucleus can be described by deformation parameters. For ²²⁴Ra, both quadrupole (β_2) and octupole (β_3) deformation parameters are significant.

Parameter	Value	Reference(s)
Quadrupole Deformation (β_2)	~0.15	[1]
Octupole Deformation (β_3)	~0.10	[1]

Implications for Drug Development and Fundamental Science

The unique nuclear structure of ²²⁴Ra has implications beyond fundamental physics.

- Targeted Alpha Therapy: **Radium-224** is the parent isotope of a cascade of alpha-emitting daughters. This decay chain makes it a potent candidate for targeted alpha therapy (TAT) in oncology. The high linear energy transfer and short range of alpha particles allow for precise targeting and destruction of cancer cells while minimizing damage to surrounding healthy

tissue. A thorough understanding of the nuclear properties of ^{224}Ra and its daughters is essential for accurate dosimetry and the development of effective radiopharmaceuticals.

- Probing the Standard Model: The enhanced sensitivity of pear-shaped nuclei to a permanent EDM provides a unique window into physics beyond the Standard Model.[4] The existence of an EDM would be a direct signature of CP violation, a necessary ingredient to explain the observed matter-antimatter asymmetry in the universe. Experiments aiming to measure the EDM of radium atoms rely heavily on the detailed nuclear structure information presented here to interpret their results.[3]

Conclusion

Radium-224 possesses a nucleus with a stable pear shape, a manifestation of strong octupole correlations. This has been robustly confirmed by Coulomb excitation experiments, which have quantified the enhanced E1 and E3 transition strengths that are the signatures of this exotic deformation. The detailed knowledge of the energy levels, transition probabilities, and deformation parameters of ^{224}Ra provides a critical benchmark for nuclear structure theories. Furthermore, these properties are not only fundamental to our understanding of the nuclear force but also have significant implications for the development of novel cancer therapies and the ongoing search for new physics that could explain some of the deepest mysteries of our universe.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Studies of pear-shaped nuclei using accelerated radioactive beams - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. physicsworld.com [physicsworld.com]
- 4. tsapps.nist.gov [tsapps.nist.gov]
- 5. [1711.04597] Rotational bands in Quadrupole-Octupole Collective Model [arxiv.org]

- 6. d-nb.info [d-nb.info]
- 7. researchgate.net [researchgate.net]
- 8. [2102.04641] Quadrupole-octupole coupling and the onset of octupole deformation in actinides [arxiv.org]
- 9. web-docs.gsi.de [web-docs.gsi.de]
- 10. web-docs.gsi.de [web-docs.gsi.de]
- 11. web-docs.gsi.de [web-docs.gsi.de]
- 12. DSpace [lirias2repo.kuleuven.be]
- 13. Radium-224 - isotopic data and properties [chemlin.org]
- 14. Ra-224 activity, half-life, and 241 keV gamma ray absolute emission intensity: A NIST-NPL bilateral comparison - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Pear-Shaped Nucleus of Radium-224: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233503#pear-shaped-nucleus-structure-of-radium-224]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com